

Cross-Validation of TEAD Inhibitor Efficacy with Genetic Knockdowns: A Comparative Guide

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Compound of Interest

Compound Name: Tead-IN-12

Cat. No.: B15544838

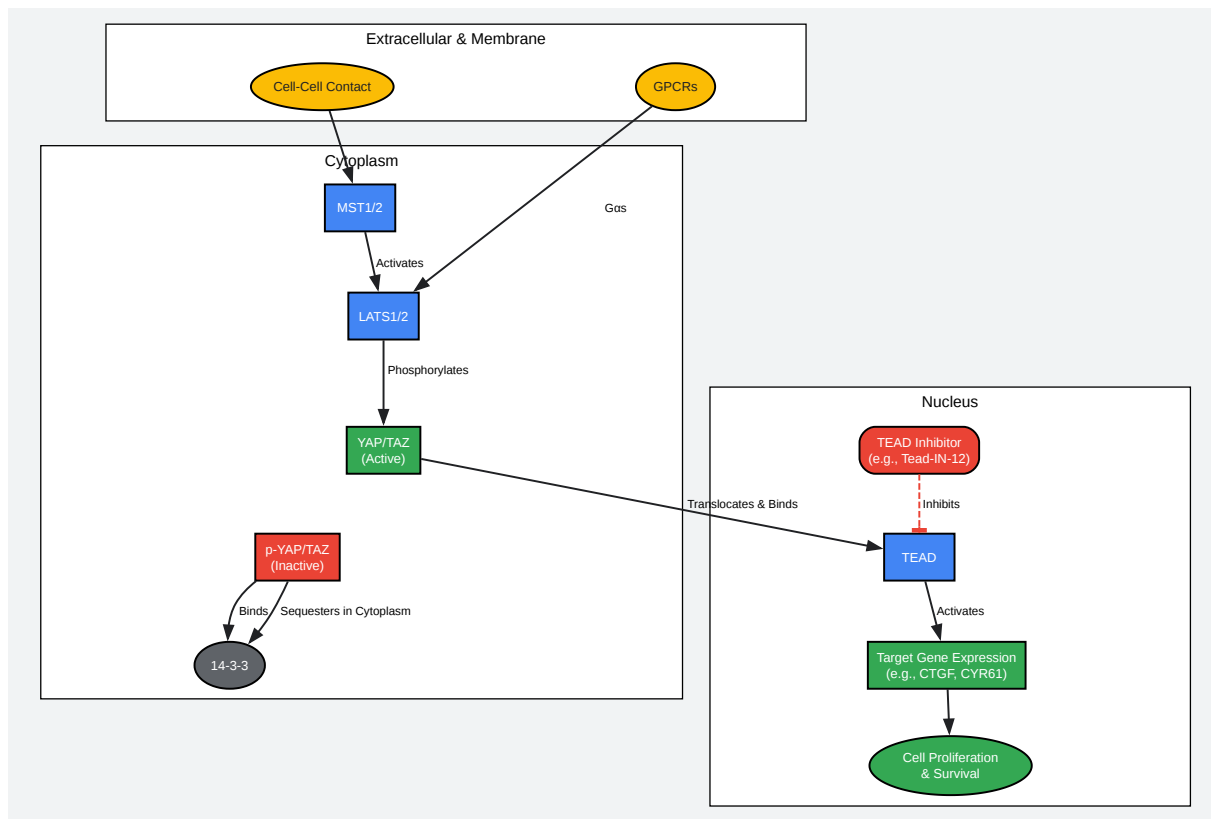
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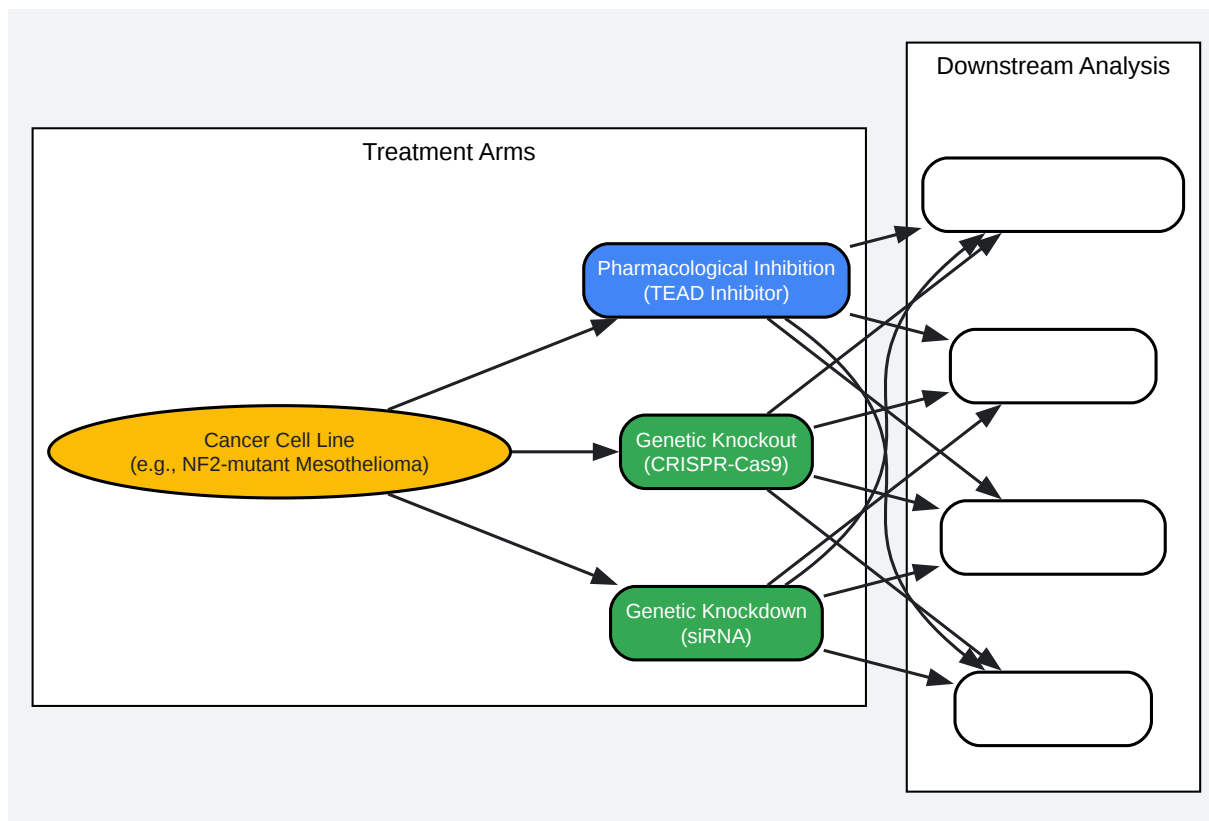
For Researchers, Scientists, and Drug Development Professionals

The selective inhibition of transcriptional enhanced associate domain (TEAD) proteins presents a promising therapeutic strategy for cancers driven by dysregulated Hippo pathway signaling. Small molecule inhibitors, such as TEAD inhibitors, offer a powerful tool to probe this pathway and develop novel cancer therapies. However, ensuring the on-target efficacy and specificity of these inhibitors is paramount. This guide provides a comparative overview of cross-validating the pharmacological inhibition of TEAD with genetic knockdown approaches, using a representative TEAD inhibitor as an illustrative example.

The Hippo-YAP/TAZ-TEAD Signaling Pathway

The Hippo pathway is a critical signaling cascade that regulates organ size, cell proliferation, and apoptosis.^{[1][2][3]} When the Hippo pathway is active, it phosphorylates and promotes the cytoplasmic sequestration of the transcriptional co-activators Yes-associated protein (YAP) and its paralog, transcriptional co-activator with PDZ-binding motif (TAZ).^[1] In the inactive state of the Hippo pathway, YAP and TAZ translocate to the nucleus, where they bind to TEAD transcription factors to drive the expression of genes involved in cell proliferation and survival.^[1] Dysregulation of this pathway, often leading to YAP/TAZ-TEAD hyperactivation, is a common driver of tumorigenesis.





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References

- 1. New Insights into YAP/TAZ-TEAD-Mediated Gene Regulation and Biological Processes in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. journals.biologists.com [journals.biologists.com]
- 3. researchgate.net [researchgate.net]
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